

# Trimethylammonium nitrate safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Trimethylammonium nitrate

Cat. No.: B13748938

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## Trimethylammonium Nitrate: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) from a chemical supplier. While compiled from various scientific sources, comprehensive safety and toxicological data for **trimethylammonium nitrate** are not readily available in the public domain. Users should exercise caution and consult with qualified safety professionals before handling this compound.

## Introduction

**Trimethylammonium nitrate**, with the chemical formula  $C_3H_{10}N_2O_3$ , is a quaternary ammonium salt. While specific applications in drug development are not widely documented, its constituent ions, trimethylammonium and nitrate, are of interest in various chemical and biological contexts. This guide provides a summary of available information regarding its properties, synthesis, handling precautions, and potential hazards, tailored for a scientific audience.

## Physicochemical Properties

The following table summarizes the known and computed physicochemical properties of **trimethylammonium nitrate**.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>10</sub> N <sub>2</sub> O <sub>3</sub>	PubChem
Molecular Weight	122.12 g/mol	PubChem
CAS Number	25238-43-1	PubChem
Appearance	Not specified (likely a solid)	-
Boiling Point	2.8 °C at 760 mmHg (for trimethylamine)	LookChem[1]
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	3	PubChem
Topological Polar Surface Area	67.3 Å <sup>2</sup>	Guidechem[2]
Complexity	26.8	Guidechem[2]

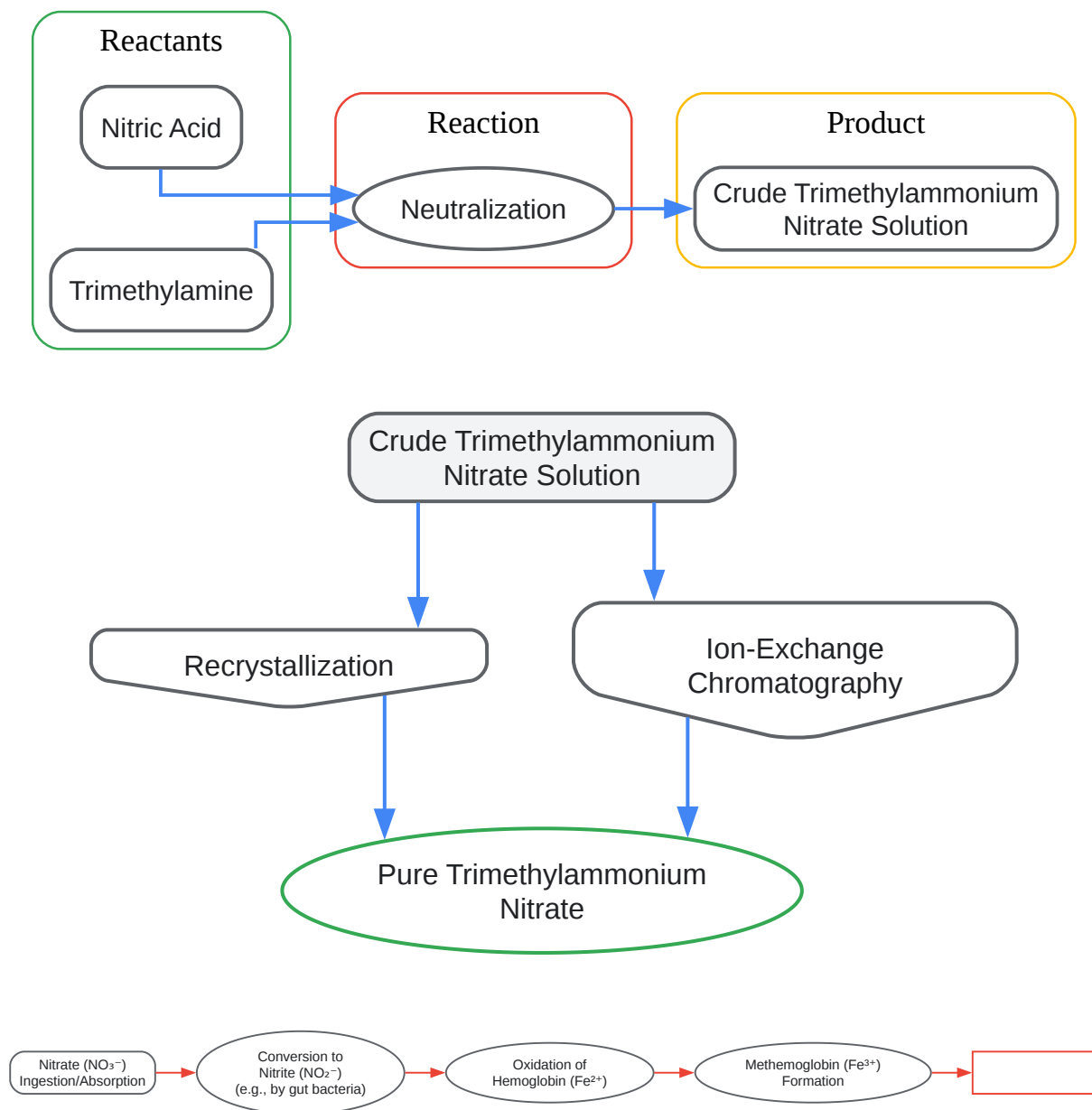
## Synthesis and Purification

Detailed experimental protocols for the synthesis of pure **trimethylammonium nitrate** are scarce in publicly available literature. However, a general approach can be inferred from related syntheses of alkylammonium nitrates.

### Synthesis

A potential synthetic route involves the neutralization of trimethylamine with nitric acid. Another method described in the patent literature involves the reaction of ammonium nitrate with formaldehyde, which produces a mixture of methylammonium nitrates, including the trimethylammonium salt.

A generalized workflow for the synthesis is presented below:



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## References

- 1. lookchem.com [lookchem.com]
- 2. Page loading... [guidechem.com]
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